

Application Notes and Protocols: Diisopropyl Terephthalate as a Plasticizer in PVC

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Compound of Interest

Compound Name: *Diisopropyl terephthalate*

Cat. No.: *B1594509*

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Introduction

Diisopropyl terephthalate (DIPT) is a non-phthalate plasticizer that can be utilized to enhance the flexibility and workability of polyvinyl chloride (PVC). As a terephthalate ester, DIPT offers a potentially safer alternative to traditional ortho-phthalate plasticizers, such as dioctyl phthalate (DOP), which have faced regulatory scrutiny due to health and environmental concerns. The structure of DIPT, with its branched isopropyl groups, is expected to influence its plasticizing efficiency, thermal stability, and migration resistance in the PVC matrix.

These application notes provide a comprehensive overview of the use of **Diisopropyl terephthalate** as a primary plasticizer in PVC formulations. Due to the limited availability of direct performance data for DIPT in publicly accessible literature, data for Diisobutyl terephthalate (DIBT) is presented as a reasonable proxy, given the structural similarity of the short-branched alkyl chains. Comparative data for the widely studied Dioctyl terephthalate (DOTP) and the conventional plasticizer Dioctyl phthalate (DOP) are also included to provide a broader context for performance evaluation.

Detailed experimental protocols for evaluating the key performance characteristics of plasticized PVC are provided to enable researchers to conduct their own comparative studies.

Synthesis of Diisopropyl Terephthalate

Diisopropyl terephthalate can be synthesized through two primary methods:

- **Direct Esterification:** This is the most common method and involves the reaction of terephthalic acid with isopropanol in the presence of an acid catalyst, such as sulfuric acid or a titanate catalyst like tetra(isopropyl) titanate. The reaction is typically carried out at elevated temperatures to drive the esterification process and remove water as a byproduct.
[\[1\]](#)[\[2\]](#)
- **Transesterification:** This method involves the reaction of dimethyl terephthalate with isopropanol. This process yields **diisopropyl terephthalate** and methanol as a byproduct.[\[1\]](#)

Data Presentation: Comparative Performance of Plasticizers in PVC

The following tables summarize key performance indicators for PVC plasticized with Diisobutyl terephthalate (DIBT) as a proxy for **Diisopropyl terephthalate** (DIPT), alongside comparative data for Dioctyl terephthalate (DOTP) and Dioctyl phthalate (DOP). All concentrations are in parts per hundred of resin (phr).

Table 1: Mechanical Properties of Plasticized PVC

Property	Test Method	Unplasticized PVC	PVC + DIBT (proxy for DIPT) (60 phr)	PVC + DOTP (50 phr)	PVC + DOP (50 phr)
Tensile Strength (MPa)	ASTM D638	~50-60	~15-20	~20-25	~18-23
Elongation at Break (%)	ASTM D638	<10	~350-400	~300-380	~350-420
100% Modulus (MPa)	ASTM D638	-	~5-7	~8-12	~7-11
Shore A Hardness	ASTM D2240	>100	~75-85	~80-90	~78-88

Note: Data for DIBT is sourced from patent literature and may vary based on specific formulation and processing conditions.[\[3\]](#) Data for DOTP and DOP is compiled from various sources for general comparison.

Table 2: Thermal and Migration Properties of Plasticized PVC

Property	Test Method	PVC + DIBT (proxy for DIPT)	PVC + DOTP	PVC + DOP
Glass Transition Temperature (Tg) (°C)	ASTM D3418	Expected to be low, similar to other short-chain terephthalates	~ -20 to -30	~ -25 to -35
Thermal Stability (Weight Loss Onset, °C)	ASTM E1131 (TGA)	Expected to be good, characteristic of terephthalates	~250-270	~240-260
Migration Loss (Weight %, 24h @ 70°C in activated carbon)	ASTM D1203	Expected to be lower than DOP due to terephthalate structure	Lower than DOP	Higher than DOTP
Volatility (Weight Loss %, 24h @ 100°C)	ASTM D1203	Expected to be moderate	Low	Moderate to High

Note: Specific quantitative values for DIBT migration and volatility are not readily available and are stated as expected trends based on the behavior of similar short-branched terephthalate plasticizers.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **Diisopropyl terephthalate** as a PVC plasticizer.

Preparation of Plasticized PVC Samples

Objective: To prepare homogenous PVC sheets with varying concentrations of **Diisopropyl terephthalate** for subsequent testing.

Materials:

- PVC resin (e.g., suspension grade)
- **Diisopropyl terephthalate** (DIPT)
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (optional)

Equipment:

- Two-roll mill
- Compression molding press
- Molds for test specimens

Protocol:

- **Dry Blending:** In a high-speed mixer, blend 100 parts of PVC resin with the desired phr of DIPT (e.g., 30, 40, 50, 60 phr) and 2-3 phr of a suitable thermal stabilizer.
- **Milling:** Transfer the dry blend to a two-roll mill preheated to 160-170°C.
- **Compounding:** Mill the compound until a homogenous, molten sheet is formed. This typically takes 5-10 minutes.
- **Sheet Formation:** Remove the sheet from the mill.
- **Compression Molding:** Place the milled sheet into a picture-frame mold of the desired thickness.
- **Molding:** Compression mold the sheet at 170-180°C for 5-10 minutes under a pressure of 10-15 MPa.
- **Cooling:** Cool the mold to room temperature under pressure to minimize warpage.
- **Specimen Preparation:** Cut the molded sheets into standard test specimens (e.g., dumbbell shape for tensile testing) as per the relevant ASTM or ISO standards.

Evaluation of Mechanical Properties

Objective: To determine the effect of DIPT on the tensile strength, elongation, and hardness of PVC.

Standard: ASTM D638 (Tensile Properties), ASTM D2240 (Hardness)[[1](#)]

Protocol:

- Conditioning: Condition the test specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours prior to testing.
- Tensile Testing:
 - Measure the thickness and width of the gauge section of the dumbbell specimens.
 - Mount the specimen in the grips of a universal testing machine.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min for flexible PVC) until the specimen fractures.
 - Record the tensile strength at break, elongation at break, and modulus of elasticity.
- Hardness Testing:
 - Use a Shore A durometer to measure the hardness of the plasticized PVC sheet.
 - Take at least five readings at different positions on the sample and calculate the average.

Thermal Stability Analysis

Objective: To assess the effect of DIPT on the thermal stability of PVC.

Standard: ASTM E1131 (Thermogravimetric Analysis - TGA)

Protocol:

- Sample Preparation: Cut a small, representative sample (5-10 mg) from the plasticized PVC sheet.

- TGA Analysis:
 - Place the sample in a TGA crucible.
 - Heat the sample from room temperature to approximately 600°C at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - Record the weight loss as a function of temperature.
 - Determine the onset temperature of degradation (the temperature at which significant weight loss begins).

Plasticizer Migration Testing

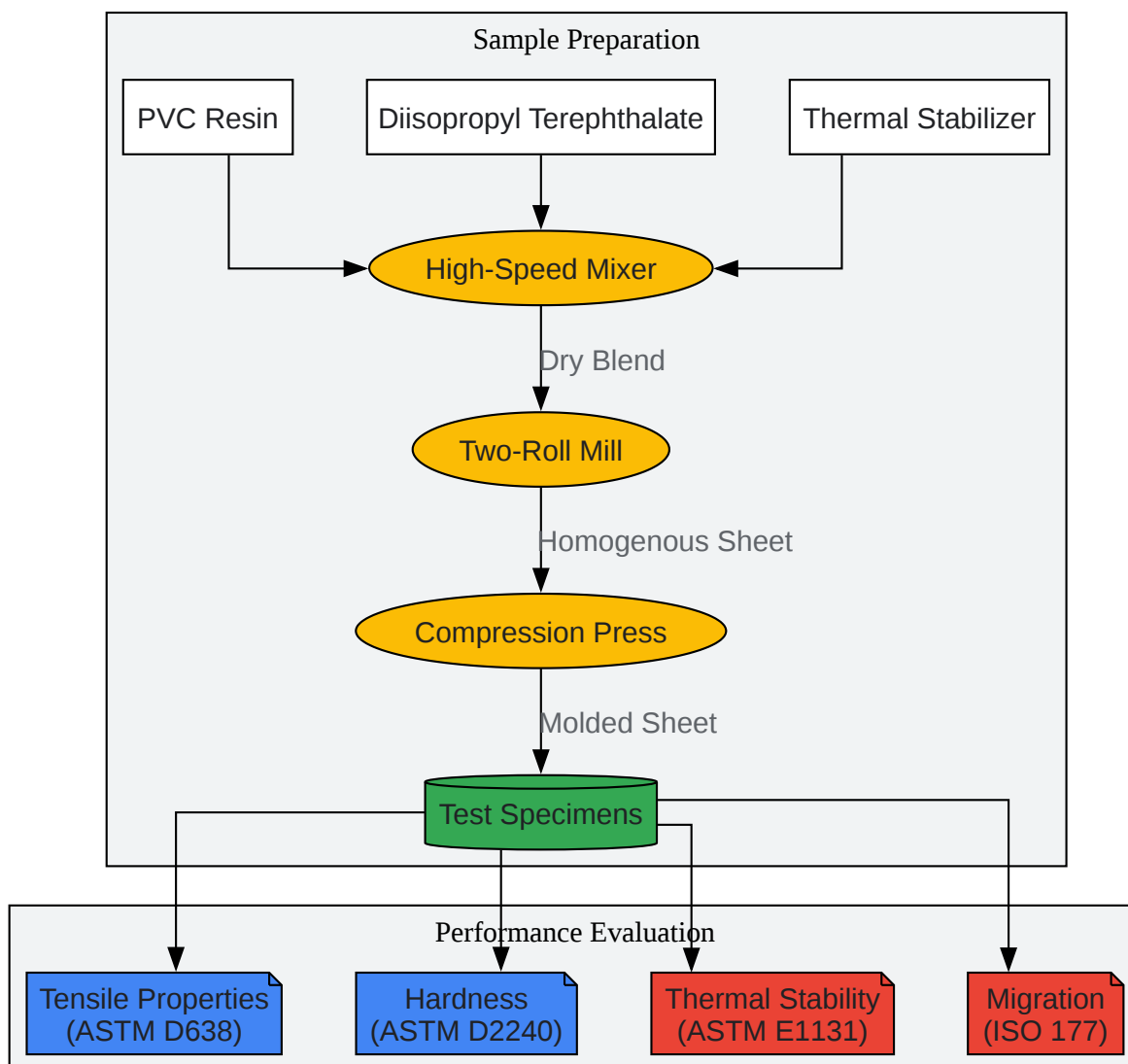
Objective: To quantify the tendency of DIPT to migrate out of the PVC matrix.

Standard: ISO 177 (Determination of migration of plasticizers)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol (Activated Carbon Method):

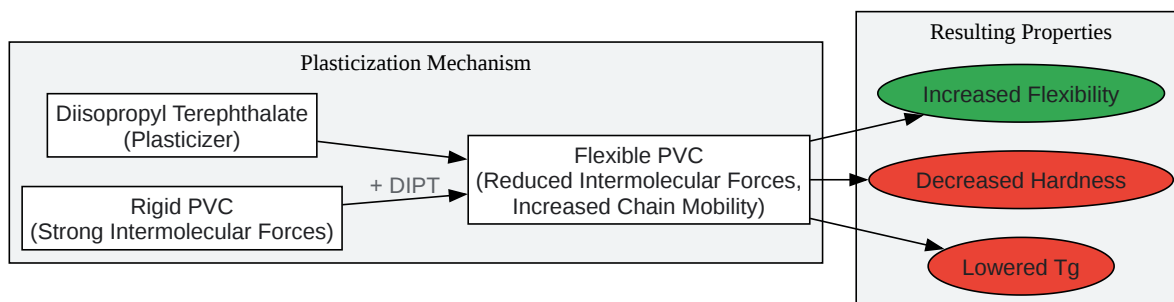
- Sample Preparation: Cut circular test specimens (50 mm diameter) from the plasticized PVC sheet.
- Initial Weighing: Weigh the test specimens accurately (W_{initial}).
- Assembly: Place the test specimen between two discs of activated carbon within a wire mesh cage.
- Conditioning: Place the assembly in an air-circulating oven at a specified temperature (e.g., 70°C) for a defined period (e.g., 24 hours).
- Final Weighing: After the specified time, remove the assembly from the oven, allow it to cool to room temperature in a desiccator, and then carefully remove the PVC specimen and reweigh it (W_{final}).
- Calculation: Calculate the percentage of plasticizer migration as: $\text{Migration (\%)} = [(W_{\text{initial}} - W_{\text{final}}) / (W_{\text{initial}} * \text{plasticizer content})] * 100$ where the plasticizer content is the initial weight fraction of DIPT in the sample.

Mandatory Visualizations



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Caption: Experimental workflow for the preparation and evaluation of DIPT-plasticized PVC.



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Caption: Logical relationship of PVC plasticization by **Diisopropyl terephthalate**.

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